

Application Note: Precision Synthesis of (S)-5-Isopropyl-1-methylpiperazin-2-one

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Compound of Interest

Compound Name: (S)-5-Isopropyl-1-methylpiperazin-2-one

Cat. No.: B12447032

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Strategic Overview

The piperazin-2-one scaffold is a "privileged structure" in medicinal chemistry, serving as a conformationally constrained peptidomimetic. Specifically, **(S)-5-isopropyl-1-methylpiperazin-2-one** mimics a twisted dipeptide turn, often used to inhibit protein-protein interactions.

The synthesis of this specific regioisomer presents a challenge: distinguishing the two nitrogen atoms to ensure the methyl group resides solely at the

(lactam) position while the isopropyl group remains defined at with retained chirality.

The "Chiral Pool" Logic

We utilize L-Valine as the starting material.^[1] This strategy leverages the natural (S)-stereocenter of valine to establish the

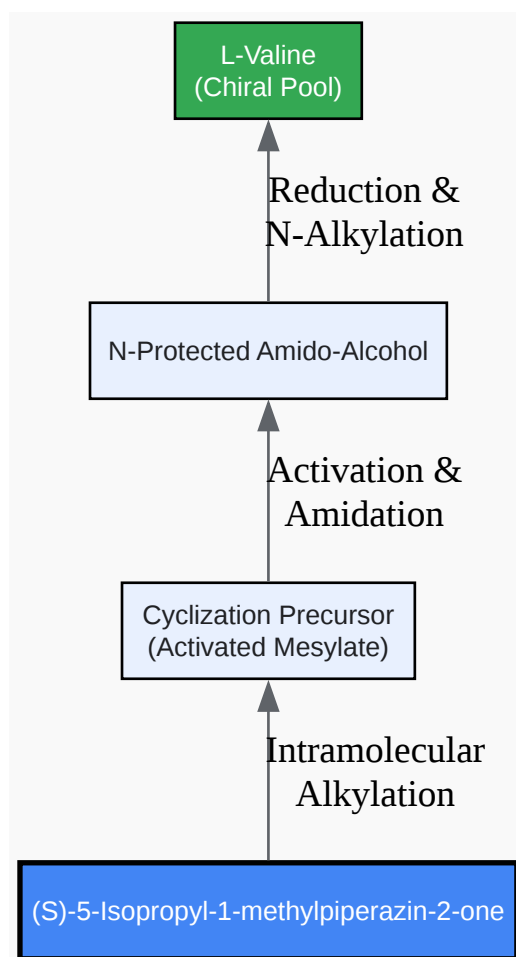
chirality of the piperazinone. The synthetic route is designed to avoid racemization by performing modifications on the carboxyl and amino termini sequentially without impacting the

alpha-proton acidity until the ring is formed.

Retrosynthetic Analysis

To achieve the specific 1-methyl-5-isopropyl substitution pattern, we cannot use standard reductive amination of valine with glyoxal (which typically yields symmetrical or difficult-to-separate mixtures). Instead, we employ a "Cut-and-Sew" strategy:

- Reduction: Convert L-Valine to L-Valinol to differentiate the termini.
- Backbone Elongation: N-alkylation with a glycine equivalent (ethyl bromoacetate).
- Regio-differentiation: Protection of the central amine () allows selective methylation of the amide terminus ().
- Intramolecular Cyclization: An displacement closes the ring.



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Figure 1: Retrosynthetic logic flow from target to starting material.

Detailed Experimental Protocol

Phase 1: Preparation of the Chiral Backbone

Objective: Convert L-Valine into the N-alkylated amino alcohol intermediate.

Step 1.1: Reduction to L-Valinol

Rationale: Reducing the carboxylic acid removes the acidity of the alpha-proton, preventing racemization in subsequent basic steps.

- Setup: Flame-dry a 1L round-bottom flask (RBF) equipped with a reflux condenser and addition funnel under

atmosphere.

- Reagent Prep: Suspend L-Valine (11.7 g, 100 mmol) in anhydrous THF (200 mL).

- Reduction: Cool to 0°C. Cautiously add LiAlH

(2.4 M in THF, 100 mL) dropwise. (Caution: Exothermic, evolution).

- Reflux: Warm to room temperature (RT), then reflux for 12 hours.

- Quench: Cool to 0°C. Perform Fieser quench: Add 3.8 mL

, 3.8 mL 15% NaOH, then 11.4 mL

.

- Isolation: Filter the white precipitate through Celite. Dry the filtrate over

and concentrate in vacuo.

- Yield Target: >90% colorless oil (L-Valinol).

- Checkpoint:

NMR should show disappearance of alpha-proton downfield shift.

Step 1.2: N-Alkylation with Ethyl Bromoacetate

Rationale: Introduces the two carbons required for the

segment of the piperazinone ring.

- Reaction: Dissolve L-Valinol (10.3 g, 100 mmol) and Triethylamine (

, 16.7 mL, 120 mmol) in THF (150 mL) at 0°C.

- Addition: Add Ethyl Bromoacetate (11.1 mL, 100 mmol) dropwise over 30 mins.

- Stir: Allow to warm to RT and stir for 16 hours.

- Workup: Dilute with EtOAc, wash with saturated and brine. Dry and concentrate.
 - Note: The product is the secondary amine: N-(2-hydroxy-1-isopropylethyl)glycine ethyl ester.

Phase 2: Regio-differentiation and Assembly

Objective: Install the N-methyl amide and close the ring.

Step 2.1: N-Protection (Boc)

Critical Control Point: We must protect the secondary amine () to prevent it from reacting during the activation of the alcohol.

- Reaction: Dissolve crude amino-ester from Step 1.2 in DCM (200 mL). Add (24 g, 110 mmol) and (1.1 eq). Stir at RT for 4 hours.
- Purification: Silica gel chromatography (Hexanes/EtOAc 4:1).
 - Intermediate: N-Boc-N-(2-hydroxy-1-isopropylethyl)glycine ethyl ester.

Step 2.2: Amidation with Methylamine

Rationale: Converts the ester to the N-methyl amide, installing the methyl group.

- Reaction: Dissolve the Boc-intermediate in Methanol (50 mL).
- Aminolysis: Add Methylamine (33% in EtOH, 50 mL, excess). Stir in a sealed pressure tube at RT for 24 hours.
- Workup: Concentrate to dryness. The amide is usually pure enough for the next step.
 - Structure Check:

Step 2.3: Cyclization (The Ring Closure)

Mechanism: Mesylation of the alcohol followed by base-induced intramolecular displacement by the amide nitrogen.

- Activation: Dissolve the amide (10 mmol) in anhydrous DCM (50 mL) with (3 eq). Cool to 0°C. Add Methanesulfonyl Chloride (MsCl) (1.2 eq). Stir 1 hour.
 - Result: Primary mesylate formation.
- Cyclization: Solvent exchange. Evaporate DCM, redissolve residue in anhydrous THF (100 mL).
- Base Treatment: Cool to 0°C. Add Sodium Hydride (NaH) (60% dispersion, 2.0 eq).
 - Observation:
gas evolution. The NaH deprotonates the amide (), generating a nucleophile that attacks the mesylate.
- Completion: Stir at RT for 3 hours. Quench with saturated . Extract with EtOAc.

Step 2.4: Final Deprotection

- Reaction: Dissolve the N-Boc-piperazinone in DCM (10 mL). Add Trifluoroacetic Acid (TFA) (5 mL). Stir 1 hour.
- Free Basing: Concentrate. Redissolve in DCM, wash with saturated to obtain the free base.

Analytical Data & Validation

Target Molecule: **(S)-5-Isopropyl-1-methylpiperazin-2-one** Formula:

MW: 156.23 g/mol

Metric	Expected Value / Characteristic
Appearance	Colorless viscous oil or low-melting solid.
NMR (CDCl ₃)	0.90-1.00 (d, 6H, iPr), 2.95 (s, 3H, N-Me), 3.0-3.5 (m, ring protons).
NMR	Carbonyl signal at 168-170 ppm. N-Me at 35 ppm.
Chiral HPLC	Chiralpak AD-H or OD-H column. (Compare with racemate to confirm ee%).
Optical Rotation	should be negative (based on L-Valine precedents).

Troubleshooting & Critical Parameters

Racemization Control

- Risk: The chiral center at C[C@H](N)C(=O)O is adjacent to the C(=O)O nitrogen.
- Mitigation: The reduction of Valine to Valinol early in the synthesis removes the acidic alpha-proton associated with the carbonyl, making the chiral center chemically robust. Avoid strong Lewis acids at high temperatures.

Regioselectivity of Alkylation

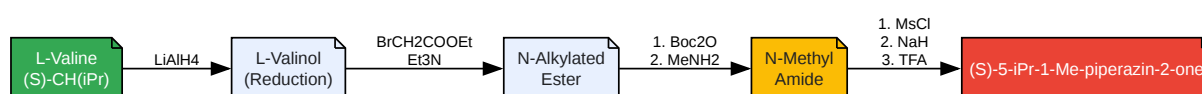
- Issue: In Step 1.2, over-alkylation (dialkylation of valinol) can occur.
- Solution: Use exact stoichiometry (1:1) of ethyl bromoacetate and add it slowly to the amine solution. If dialkylation occurs, separate via column chromatography before Boc protection.

Cyclization Efficiency

- Issue: Failure to cyclize (hydrolysis of mesylate).
- Solution: Ensure anhydrous conditions during the NaH step. If NaH is problematic, Potassium tert-butoxide (KOtBu) in THF is a superior alternative for closing lactams.

Pathway Visualization

The following diagram illustrates the chemical transformations and the flow of atoms from the starting material to the target.



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Figure 2: Step-by-step chemical transformation flow.

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Sources

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